

Application Note: High-Efficiency Synthesis of N-Palmitoylaniline (Palmitanilide)

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Compound of Interest

Compound Name: 4-Aminophenyl pentadecyl ketone

CAS No.: 79098-14-9

Cat. No.: B11949277

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Abstract

This application note details a robust, scalable protocol for the acylation of aniline with palmitoyl chloride to synthesize N-palmitoylaniline (Palmitanilide). Fatty acid amides are critical motifs in drug delivery systems and lipid-drug conjugates (LDCs), often used to enhance the lipophilicity and membrane permeability of small molecule payloads. This guide moves beyond generic "textbook" conditions, offering a refined method that maximizes yield (>95%) and purity through strict moisture control and optimized workup procedures.

Introduction & Mechanistic Insight

The synthesis of N-palmitoylaniline proceeds via a Nucleophilic Acyl Substitution mechanism (specifically, the Schotten-Baumann reaction under anhydrous conditions).

The Chemistry

Aniline acts as the nucleophile, attacking the carbonyl carbon of palmitoyl chloride. The reaction generates hydrogen chloride (HCl) as a byproduct, which must be neutralized to prevent the protonation of the unreacted aniline (which would render it non-nucleophilic).

- Electrophile: Palmitoyl Chloride (highly reactive, moisture-sensitive).
- Nucleophile: Aniline (moderately nucleophilic).

- Base/Scavenger: Pyridine or Triethylamine (Et

N). Pyridine is often preferred in dichloromethane (DCM) as it acts as both a solvent modifier and an acid scavenger without causing precipitation issues common with triethylamine hydrochloride in certain concentrations.

Key Mechanistic Challenge: The primary competitor in this reaction is hydrolysis. Palmitoyl chloride reacts violently with water to form palmitic acid. Therefore, the use of anhydrous solvents and an inert atmosphere (Nitrogen or Argon) is non-negotiable for high yields.

Critical Reaction Parameters

Parameter	Recommendation	Rationale
Solvent	Dichloromethane (DCM)	Excellent solubility for both reactants and the lipid product; easy removal (low BP).
Base	Triethylamine (Et N)	Efficient HCl scavenger; Et N·HCl salts are easily washed away with water.
Stoichiometry	1.0 : 1.1 : 1.2	Aniline (1.0 eq) : Palmitoyl Chloride (1.1 eq) : Base (1.2 eq). Slight excess of acid chloride ensures complete conversion of the limiting amine.
Temperature	0°C RT	Initial cooling controls the exotherm; warming to Room Temperature (RT) drives completion.
Atmosphere	Nitrogen/Argon	Prevents hydrolysis of the acid chloride.

Experimental Protocol

Materials & Reagents[1][2]

- Aniline (CAS 62-53-3): Distill before use if significantly colored (oxidation products).
- Palmitoyl Chloride (CAS 112-67-4): 98% purity. Handle in a fume hood (lachrymator).
- Triethylamine (Et
N): Dried over KOH or molecular sieves.
- Dichloromethane (DCM): Anhydrous grade.
- Wash Solutions: 1M HCl, Saturated NaHCO
, Brine.

Step-by-Step Procedure

Step 1: Reaction Setup

- Flame-dry a 250 mL round-bottom flask (RBF) equipped with a magnetic stir bar.
- Purge the flask with Nitrogen () and maintain a positive pressure balloon throughout.
- Add Aniline (1.86 g, 20 mmol) and Triethylamine (3.35 mL, 24 mmol) to the flask.
- Add 50 mL of anhydrous DCM and stir until dissolved.
- Cool the reaction mixture to 0°C using an ice-water bath.

Step 2: Acylation

- Dissolve Palmitoyl Chloride (6.05 g, 22 mmol) in 20 mL of anhydrous DCM in a separate pressure-equalizing addition funnel (or syringe).
- Add the acid chloride solution dropwise to the aniline mixture over 15–20 minutes. Note: Visible precipitation of triethylamine hydrochloride (white solid) will occur.

- Once addition is complete, remove the ice bath and allow the reaction to warm to Room Temperature (20–25°C).
- Stir for 3–4 hours. Monitor by TLC (Mobile Phase: 20% Ethyl Acetate in Hexanes).

Step 3: Workup

- Quench the reaction by adding 50 mL of 1M HCl. This neutralizes excess base and solubilizes the amine salts.
- Transfer to a separatory funnel. Separate the organic (lower) DCM layer.
- Extract the aqueous layer once with 20 mL DCM. Combine organic layers.
- Wash Sequence:
 - Wash with 50 mL 1M HCl (removes unreacted aniline).
 - Wash with 50 mL Saturated NaHCO₃ (removes palmitic acid byproduct).
 - Wash with 50 mL Brine (drying step).
- Dry the organic phase over anhydrous MgSO₄ or Na₂SO₄.
- Filter and concentrate under reduced pressure (Rotavap) to yield an off-white solid.

Step 4: Purification (Recrystallization)

- The crude solid is often quite pure (>90%). For analytical grade (>99%):
- Dissolve the crude solid in a minimum amount of boiling Ethanol (95% or absolute).

- Allow to cool slowly to room temperature, then place in an ice bath for 1 hour.
- Filter the white crystalline solid and wash with cold ethanol.
- Dry under high vacuum.

Quality Control & Validation

Physical Properties

Property	Specification	Notes
Appearance	White crystalline powder	Yellowing indicates oxidation or impurities.
Melting Point	90.0 – 93.0 °C	Sharp range indicates high purity [1][2].[1]
Solubility	Soluble in DCM, Chloroform, THF	Insoluble in water.

Spectral Validation (NMR)

¹H NMR (400 MHz, CDCl₃)

):

Shift (ppm)	Multiplicity	Integration	Assignment
7.50	Doublet (d)	2H	Aromatic (Ortho to NH)
7.30	Triplet (t)	2H	Aromatic (Meta)
7.10	Triplet (t)	1H	Aromatic (Para)
7.20 - 7.40	Broad Singlet	1H	Amide N-H
2.35	Triplet (t)	2H	-CH (next to Carbonyl)
1.70	Multiplet (m)	2H	-CH
1.25 - 1.35	Multiplet	~24H	Alkyl Chain (Methylene envelope)
0.88	Triplet (t)	3H	Terminal Methyl (-CH)

Process Workflow (Visualization)

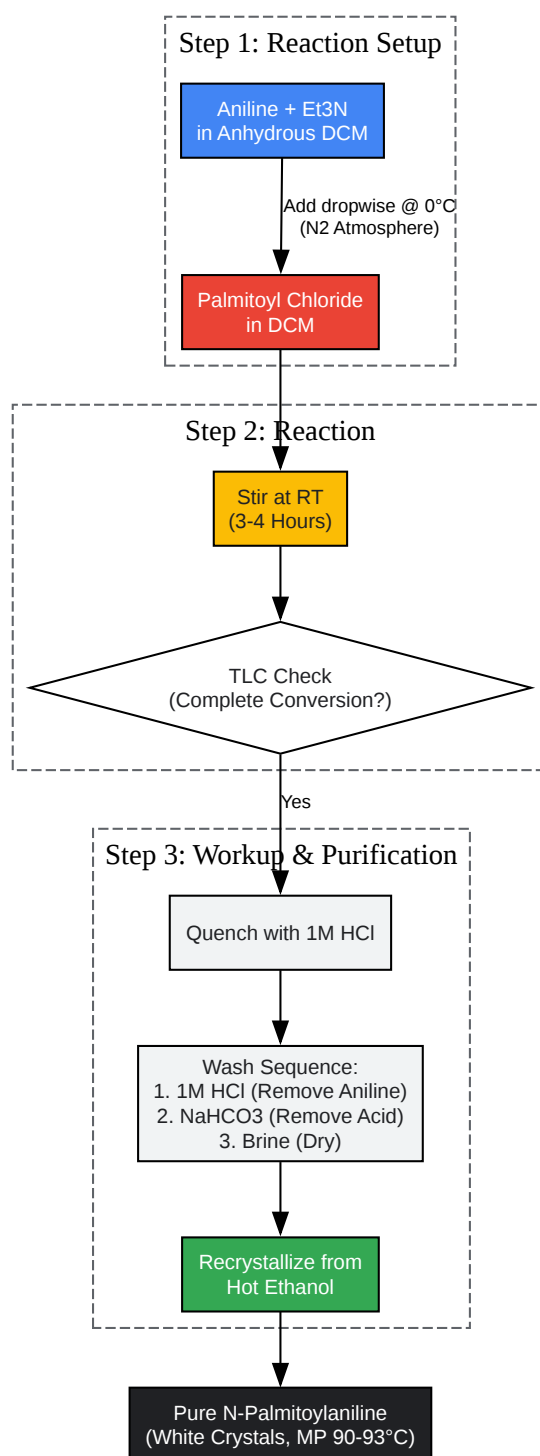


Figure 1: Optimized workflow for the synthesis and purification of Palmitanilide.

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Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Hydrolysis of Palmitoyl Chloride	Ensure glassware is flame-dried; use fresh anhydrous DCM; check N line.
Oiling Out	Impure starting material	Distill aniline before use. Ensure complete removal of DCM before recrystallization.
Melting Point < 88°C	Residual Palmitic Acid	Re-wash organic layer with 1M NaOH or saturated NaHCO ₃ ; repeat recrystallization.
Colored Product	Oxidation of Aniline	Use freshly distilled aniline; perform reaction in the dark if necessary.

References

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Sources

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